

# Safe Disposal of Vipoglanstat: A Procedural Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Vipoglanstat

Cat. No.: B10830976

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**Vipoglanstat** is a potent and selective inhibitor of microsomal prostaglandin E synthase-1 (mPGES-1), utilized in research for its anti-inflammatory properties.[1][2] Due to its chemical nature and potential environmental impact, adherence to strict disposal protocols is essential to ensure personnel safety and environmental protection. This guide provides detailed, step-by-step instructions for the proper disposal of **Vipoglanstat** in a laboratory setting.

## Vipoglanstat: Key Safety and Chemical Data

Proper handling and disposal begin with understanding the compound's properties and associated hazards. The following table summarizes key quantitative data for **Vipoglanstat**.

Property	Data	Citation
Chemical Formula	$C_{30}H_{34}Cl_2F_5N_5O_3$	[3]
Molecular Weight	678.52 g/mol	[3][4]
GHS Hazard Class	Acute Toxicity, Oral (Category 4)	[3]
Acute Aquatic Toxicity (Category 1)	[3]	
Chronic Aquatic Toxicity (Category 1)	[3]	
Hazard Statements	H302: Harmful if swallowed	[3]
H410: Very toxic to aquatic life with long lasting effects	[3]	
Storage Temperature	-20°C (as powder) or -80°C (in solvent)	[3][5]

## Operational Protocol for Vipoglanstat Disposal

The primary directive for **Vipoglanstat** disposal, as indicated by its safety data sheet, is to "Dispose of contents/container to an approved waste disposal plant" and to "Avoid release to the environment." [3] The following procedure outlines the necessary steps to comply with these regulations.

### Step 1: Initial Waste Assessment and Segregation

- **Identify Waste Type:** Determine if the waste is pure, unused **Vipoglanstat**, a diluted solution, or contaminated labware (e.g., vials, pipette tips, gloves).
- **Consult Institutional EHS:** Before proceeding, contact your institution's Environmental Health & Safety (EHS) department. They will provide specific guidance based on local, state, and federal regulations and determine if **Vipoglanstat** is classified as a hazardous waste under the Resource Conservation and Recovery Act (RCRA). [6][7]

- Segregate Waste: Do not mix **Vipoglanstat** waste with non-hazardous or other chemical waste streams unless explicitly instructed by EHS.

## Step 2: Preparing Solid and Liquid Waste for Disposal

- Unused/Expired Solid **Vipoglanstat**:
  - Ensure the compound is in its original, clearly labeled container or a compatible, sealed waste container.
  - The label must clearly read "Hazardous Waste," the full chemical name "**Vipoglanstat**," and list all associated hazard warnings (e.g., "Acutely Toxic," "Environmental Hazard").
- Contaminated Labware and PPE:
  - Place all items contaminated with **Vipoglanstat**, such as gloves, bench paper, vials, and pipette tips, into a designated, sealable hazardous waste container or bag.[\[8\]](#)
  - Label the container or bag clearly as described above.
- **Vipoglanstat** Solutions:
  - Collect all aqueous and solvent-based solutions containing **Vipoglanstat** in a dedicated, leak-proof, and chemically compatible hazardous waste container.
  - Crucially, never dispose of **Vipoglanstat** solutions down the drain. This is to prevent its release into the environment, where it is very toxic to aquatic life.[\[3\]](#)
  - Label the container with "Hazardous Waste," the chemical name, the solvent used, an estimated concentration of **Vipoglanstat**, and all relevant hazard symbols.

## Step 3: Storage and Collection

- Temporary Storage: Store the sealed and labeled hazardous waste containers in a designated satellite accumulation area that is secure and away from incompatible materials.  
[\[3\]](#)

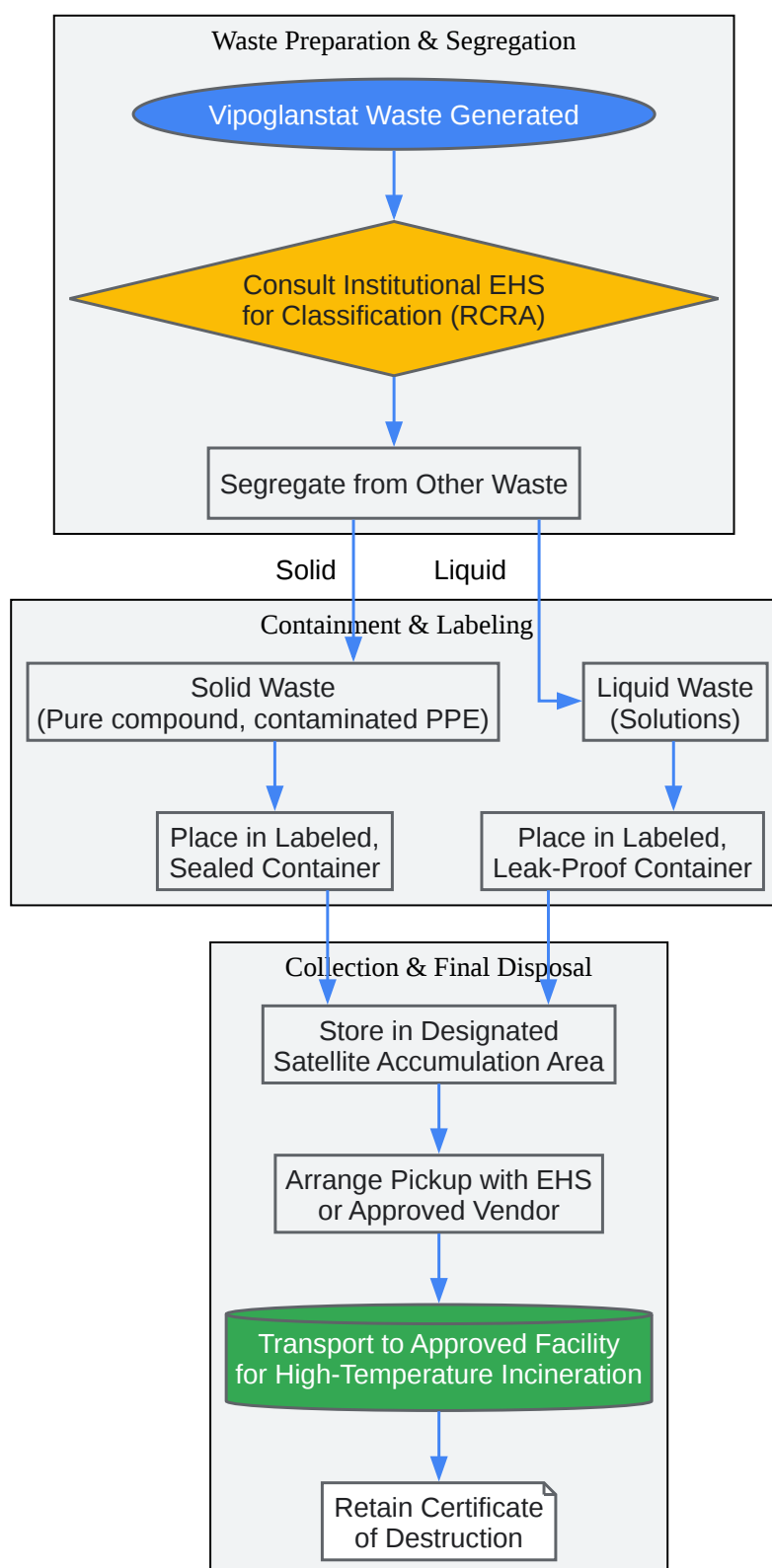
- Arrange for Pickup: Schedule a waste pickup with your institution's EHS or their approved hazardous waste management vendor. An environmental professional will collect the waste for transport to a licensed disposal facility.[6]

#### Step 4: Final Disposal

- Incineration: The approved method for disposing of hazardous pharmaceutical waste like **Vipoglanstat** is typically high-temperature incineration.[6][8] This process ensures the complete destruction of the active compound.
- Documentation: Retain all documentation, including the certificate of destruction provided by the waste management vendor, for a minimum of three years or as required by your institution.[6]

## Visualized Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Vipoglanstat**.



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Caption: Logical workflow for the safe disposal of **Vipoglanstat** waste.

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## References

- 1. Vipoglanstat | TargetMol [[targetmol.com](https://targetmol.com)]
- 2. medchemexpress.com [[medchemexpress.com](https://medchemexpress.com)]
- 3. Vipoglanstat|1360622-01-0|MSDS [[dcchemicals.com](https://dcchemicals.com)]
- 4. Vipoglanstat | C<sub>30</sub>H<sub>34</sub>Cl<sub>2</sub>F<sub>5</sub>N<sub>5</sub>O<sub>3</sub> | CID 56649447 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 5. Vipoglanstat Datasheet DC Chemicals [[dcchemicals.com](https://dcchemicals.com)]
- 6. Guidance for Disposal of Drugs Used in Clinical Research | Research | WashU [[research.washu.edu](https://research.washu.edu)]
- 7. USP 800 & Hazardous Drug Disposal | Stericycle [[stericycle.com](https://stericycle.com)]
- 8. Safe disposal of Cytotoxic and Pharma Waste - Novus [[novus-environmental.co.uk](https://novus-environmental.co.uk)]
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